

Morpholine Technical Support Center: Safe Handling and Long-Term Storage

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Compound of Interest

Compound Name: Morpholine

Cat. No.: B1676753

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This technical support center provides comprehensive guidance for researchers, scientists, and drug development professionals on the best practices for the safe handling and long-term storage of **morpholine**.

Frequently Asked Questions (FAQs)

Q1: What is **morpholine** and what are its primary hazards?

Morpholine is a colorless, flammable liquid with a characteristic fish-like odor.[1] It is a versatile organic compound used as a solvent, corrosion inhibitor, and in the synthesis of various chemicals.[2][3] The primary hazards associated with **morpholine** are its flammability and corrosivity.[4] It can cause severe skin burns and eye damage upon contact, and its vapors are harmful if inhaled.[3]

Q2: What are the immediate first aid procedures in case of exposure to **morpholine**?

In case of any exposure, immediate medical attention is required.[5][6]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[1][5] Seek prompt medical assistance.[7]
- Skin Contact: Take off immediately all contaminated clothing.[6] Rinse the skin with water or shower.[5] It is crucial to seek immediate medical attention as untreated corrosive injuries can be difficult to heal.[8]

- Inhalation: Move the victim to fresh air and keep them at rest in a comfortable breathing position.[5] If breathing is difficult or has stopped, provide artificial respiration and call a poison control center or physician immediately.[5]
- Ingestion: Rinse the mouth with water.[5] Do NOT induce vomiting.[6] Seek immediate medical assistance, as ingestion can cause severe swelling and damage to the digestive tract.[5]

Q3: What personal protective equipment (PPE) is mandatory when handling **morpholine**?

To ensure safety, the following personal protective equipment should be worn:

- Eye/Face Protection: Tight-sealing safety goggles and a face shield are necessary to protect against splashes.[2][5]
- Skin Protection: Impervious gloves (e.g., nitrile or neoprene), a chemical-resistant apron or lab coat, and boots are required to prevent skin contact.[2][5]
- Respiratory Protection: Handling should be done in a well-ventilated area, preferably under a chemical fume hood.[2] If exposure limits are exceeded or in poorly ventilated areas, a NIOSH/MSHA-approved respirator with organic vapor cartridges should be used.[2][5]

Troubleshooting Guides

Problem: I notice a change in the color or appearance of the stored **morpholine**.

- Possible Cause: This could indicate degradation of the compound.[9]
- Solution: Do not use the chemical. Check for other signs of degradation, such as the formation of solids.[9] It is advisable to dispose of the degraded material according to hazardous waste regulations and obtain a fresh supply.

Problem: I need to clean up a small spill of **morpholine** in the lab.

- Solution: Follow the step-by-step spill cleanup protocol outlined below. Ensure you are wearing the appropriate PPE before you begin. For larger spills, evacuate the area and follow your institution's emergency procedures.

Quantitative Data Summary

The following tables provide a summary of important quantitative data for **morpholine**.

Physical and Chemical Properties	Value	Reference
Molecular Formula	C4H9NO	[5]
Molecular Weight	87.12 g/mol	[5]
Appearance	Colorless liquid	[5]
Odor	Fish-like, ammonia-like	[2][10]
Boiling Point	~129°C (264°F)	[2]
Melting Point	~-5°C (23°F)	[2]
Flash Point	~32°C (89.6°F) - 38°C (100°F) (closed cup)	[2][5]
Autoignition Temperature	~255°C (491°F)	[5]
pH (1% solution)	~10.5 (strongly basic)	[2]
Solubility in Water	Completely miscible	[2]

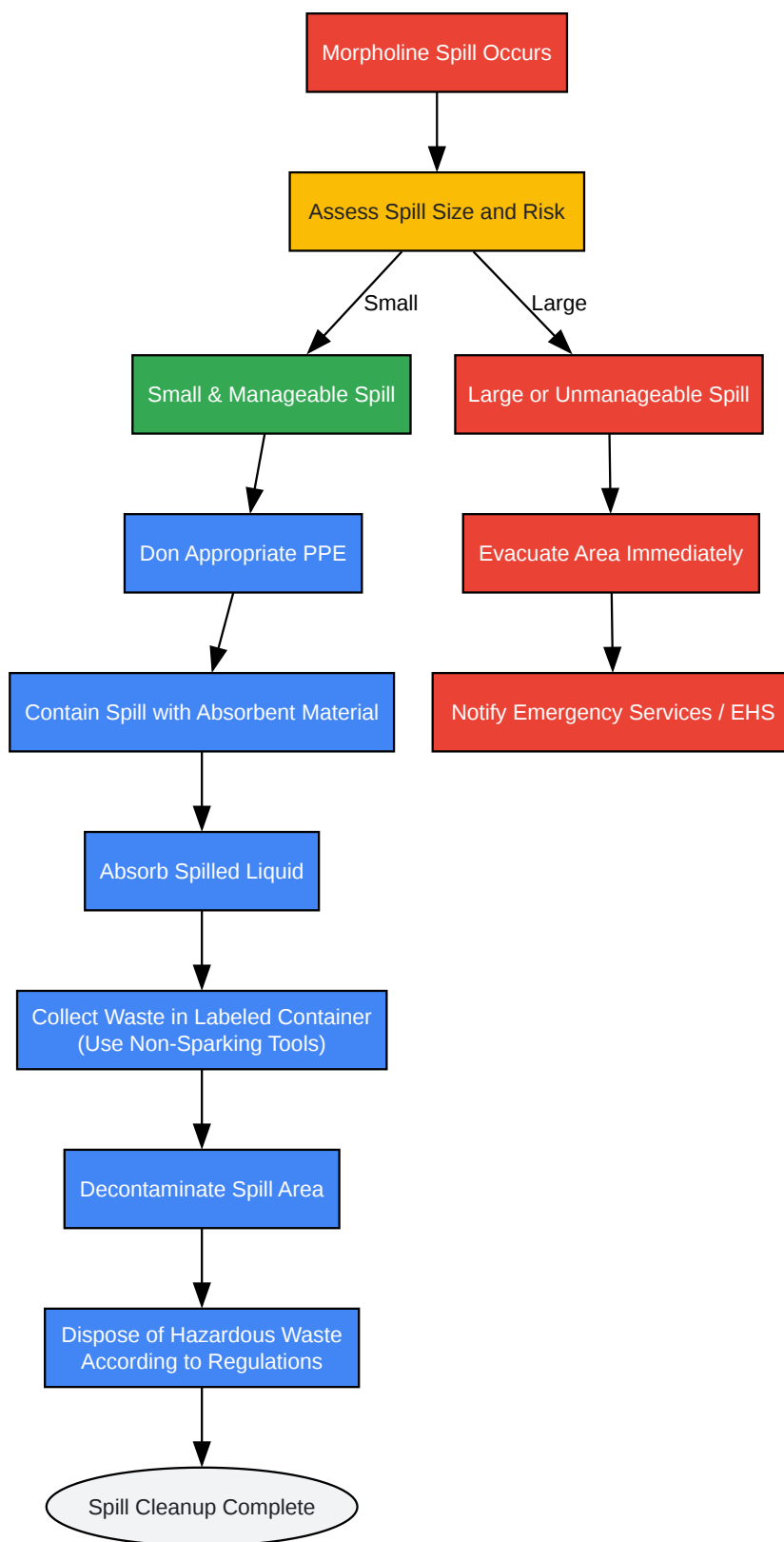
Exposure Limits	Limit	Agency	Reference
TWA	20 ppm (70 mg/m ³) [skin]	ACGIH TLV	[5]
TWA	20 ppm (70 mg/m ³) [skin]	OSHA PEL	[10]
STEL	30 ppm (105 mg/m ³) [skin]	NIOSH REL	[10]
IDLH	1400 ppm	NIOSH	[5]

Experimental Protocols

Protocol 1: Small Spill Cleanup Procedure

- **Evacuate and Ventilate:** Evacuate all non-essential personnel from the immediate area.^[5] Ensure the area is well-ventilated, preferably under a chemical fume hood.^[2]
- **Wear Appropriate PPE:** Before addressing the spill, put on all required personal protective equipment, including safety goggles, a face shield, chemical-resistant gloves, and a lab coat.^{[2][5]}
- **Contain the Spill:** For liquid spills, create a dike around the spill using an inert absorbent material like vermiculite, dry sand, or earth.^{[11][12]} Do not use combustible materials.^[13]
- **Absorb the Liquid:** Gently cover and absorb the spill with the inert material, working from the outside in.^[12]
- **Neutralize (for acids/bases):** For acidic or basic spills, neutralization may be an option for trained personnel. **Morpholine** is basic, so a weak acid could be used for neutralization, but this should be done with extreme caution due to potential heat generation.^[12]
- **Collect Waste:** Carefully scoop the absorbed material into a designated, labeled, and sealable container for hazardous waste.^[11] Use non-sparking tools.^[11]
- **Decontaminate the Area:** Clean the spill area with a suitable solvent or detergent and water.^[12] Collect all cleaning materials as hazardous waste.
- **Dispose of Waste:** Dispose of the hazardous waste through your institution's environmental health and safety office.^[11] Do not dispose of it in the regular trash or down the drain.^[5]

Visualizations



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Caption: Workflow for responding to a **morpholine** spill.

Long-Term Storage

Q4: What are the ideal conditions for the long-term storage of **morpholine**?

For long-term stability, **morpholine** should be stored in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition such as heat, sparks, and open flames.[3][5] The storage area should be designated for flammable and corrosive liquids.[5][14] Keep containers tightly closed to prevent absorption of moisture and carbon dioxide from the air, as **morpholine** is hygroscopic.[5][15] Storage temperatures should be maintained between 15°C and 30°C (59°F and 86°F).[2]

Q5: What materials are incompatible with **morpholine** and should be avoided during storage?

Morpholine is incompatible with strong oxidizing agents (e.g., nitrates, peroxides), strong acids, and metals such as copper and zinc and their alloys.[1][5][14] Contact with these substances can lead to violent reactions, so they should be stored separately.[16]

Q6: What type of containers are suitable for storing **morpholine**?

Use tightly sealed, chemical-resistant containers.[2] Suitable materials include iron, steel, or certain plastics like polyethylene.[2][14] Avoid using containers made of copper or zinc.[14] Ensure all containers are properly labeled with the chemical name and hazard warnings.[2]

Caption: Best practices for the long-term storage of **morpholine**.

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